

Dehydrocannabifuran (DCBF): A Technical Overview of its Chemical Structure and Properties

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Compound of Interest

Compound Name: Dehydrocannabifuran

Cat. No.: B12776887

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Introduction

Dehydrocannabifuran (DCBF) is a naturally occurring cannabinoid found as a minor constituent in *Cannabis sativa* L. and its smoke condensate.[1][2] Structurally similar to other phytocannabinoids, DCBF is of growing interest to the scientific community for its potential, yet largely unexplored, pharmacological activities. This technical guide provides a comprehensive overview of the current knowledge on the chemical structure, properties, synthesis, and isolation of DCBF, while also highlighting the existing gaps in the understanding of its biological effects.

Chemical Structure and Properties

Dehydrocannabifuran is a dibenzofuran derivative with the chemical formula $C_{21}H_{24}O_2$. [3][4] Its structure is characterized by a pentyl side chain and an isopropenyl group attached to the dibenzofuran core. The full IUPAC name for DCBF is 6-methyl-9-(1-methylethenyl)-3-pentyl-1-dibenzofuranol.[2]

Physicochemical Properties

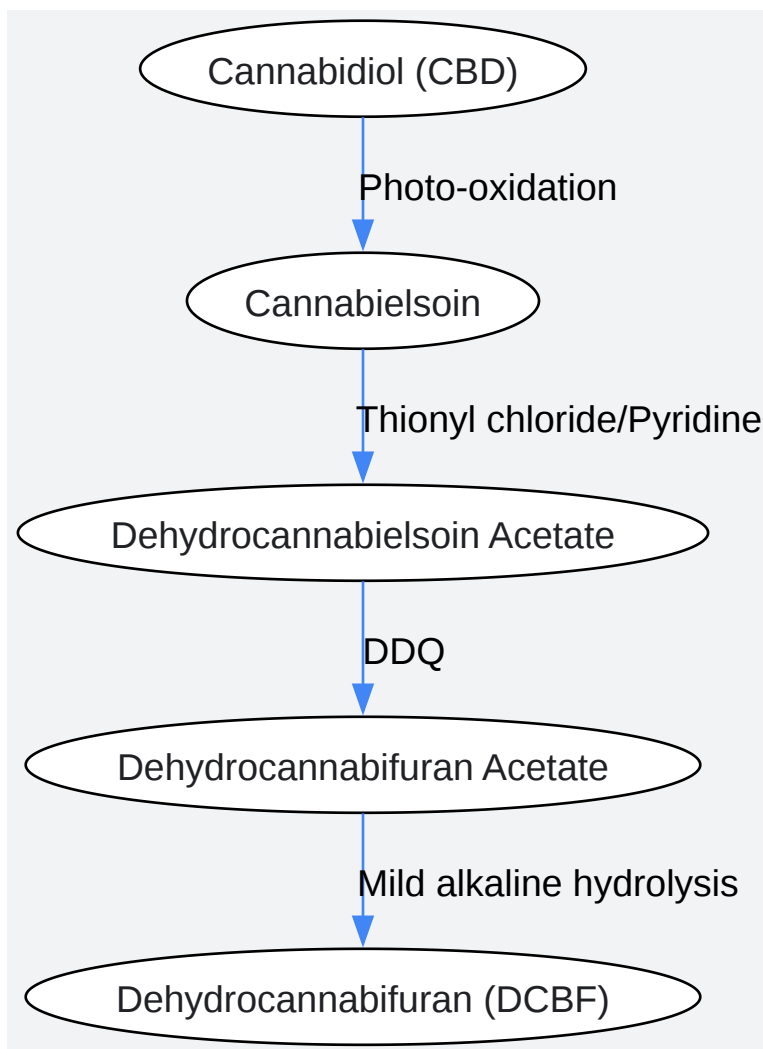
A summary of the key physicochemical properties of DCBF is presented in the table below. This data is crucial for its handling, formulation, and analytical characterization.

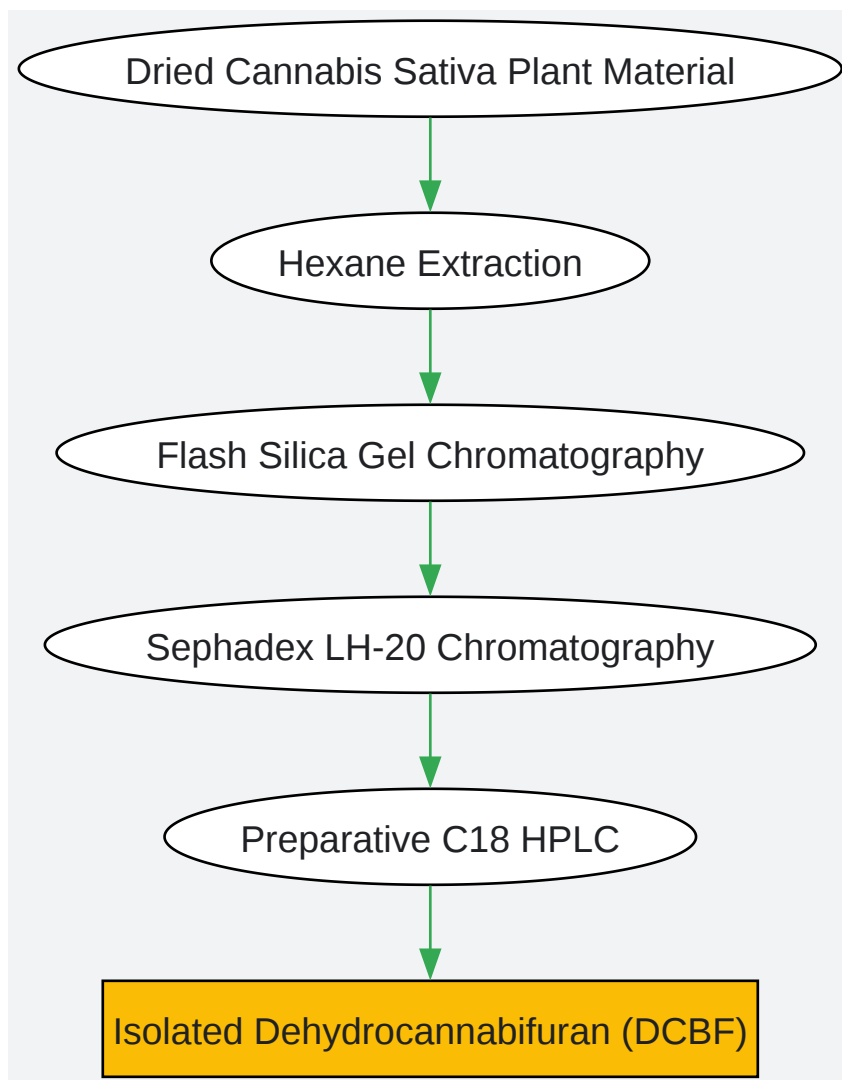
Property	Value	Reference(s)
Molecular Formula	C ₂₁ H ₂₄ O ₂	
Molecular Weight	308.4 g/mol	
CAS Number	56154-59-7	
Appearance	Pale yellow oil	
Solubility	Soluble in acetonitrile and chloroform.	
Hydrogen Bond Donors	1	
Hydrogen Bond Acceptors	2	
Rotatable Bonds	5	
Topological Polar Surface Area	33.4 Å ²	

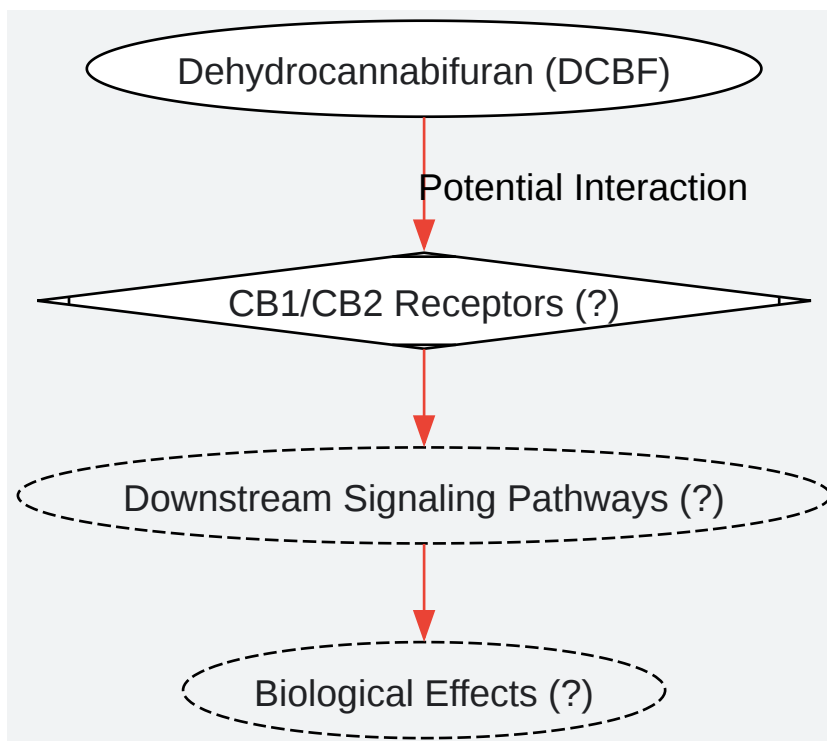
Synthesis and Isolation

Biogenetic-Type Synthesis from Cannabidiol (CBD)

Dehydrocannabifuran can be synthesized from the readily available phytocannabinoid, cannabidiol (CBD). A biogenetic-type synthesis was reported by Jorapur et al. (1984), achieving an overall yield of 29% from CBD. The general workflow for this synthesis is outlined below.







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References

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